

Technical Guide to 6-Bromo-2-hexanol: A Safety and Handling Whitepaper

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Compound of Interest

Compound Name: 6-Bromo-2-hexanol

Cat. No.: B16076331

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **6-Bromo-2-hexanol** is not readily available in the public domain. The information presented herein is compiled from available data for structurally related compounds, primarily 6-Bromo-1-hexanol, and general knowledge of bromoalkanes. This guide should be used for informational purposes and as a precautionary measure. A substance-specific risk assessment should always be conducted before handling **6-Bromo-2-hexanol**.

Introduction

6-Bromo-2-hexanol is a halogenated alcohol of interest in organic synthesis and potentially in the development of novel pharmaceutical intermediates. Its bifunctional nature, possessing both a hydroxyl group and a bromine atom, allows for a variety of chemical transformations. However, the lack of specific safety and toxicological data for this isomer necessitates a cautious approach to its handling, storage, and disposal. This technical guide aims to provide a summary of the available information and general safety protocols applicable to this class of compounds.

Physicochemical and Toxicological Data

Quantitative data for **6-Bromo-2-hexanol** is sparse. The following tables summarize the available computed data for **6-Bromo-2-hexanol** and the experimentally derived data for the closely related isomer, 6-Bromo-1-hexanol, for comparative purposes.

Table 1: Physicochemical Properties of **6-Bromo-2-hexanol** and Related Compounds

Property	6-Bromo-2-hexanol (Computed)	6-Bromo-1-hexanol (Experimental)	6-Bromo-2-methyl- 2-hexanol (Computed)
Molecular Formula	C ₆ H ₁₃ BrO[1]	C ₆ H ₁₃ BrO[2]	C ₇ H ₁₅ BrO[3]
Molecular Weight	181.07 g/mol	181.07 g/mol [2]	195.10 g/mol [3]
CAS Number	Not readily available	4286-55-9[2]	131711-78-9[4]
Boiling Point	Not available	105-106 °C at 5 mmHg	Not available
Density	Not available	1.384 g/mL at 25 °C	Not available
Refractive Index	Not available	n ₂₀ /D 1.482	Not available

Table 2: Toxicological and Safety Data for 6-Bromo-1-hexanol (for reference)

Hazard Category	Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2[5]	H315: Causes skin irritation.[5]
Serious Eye Damage/Irritation	Category 2[5]	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[5]	H335: May cause respiratory irritation.

Experimental Protocols

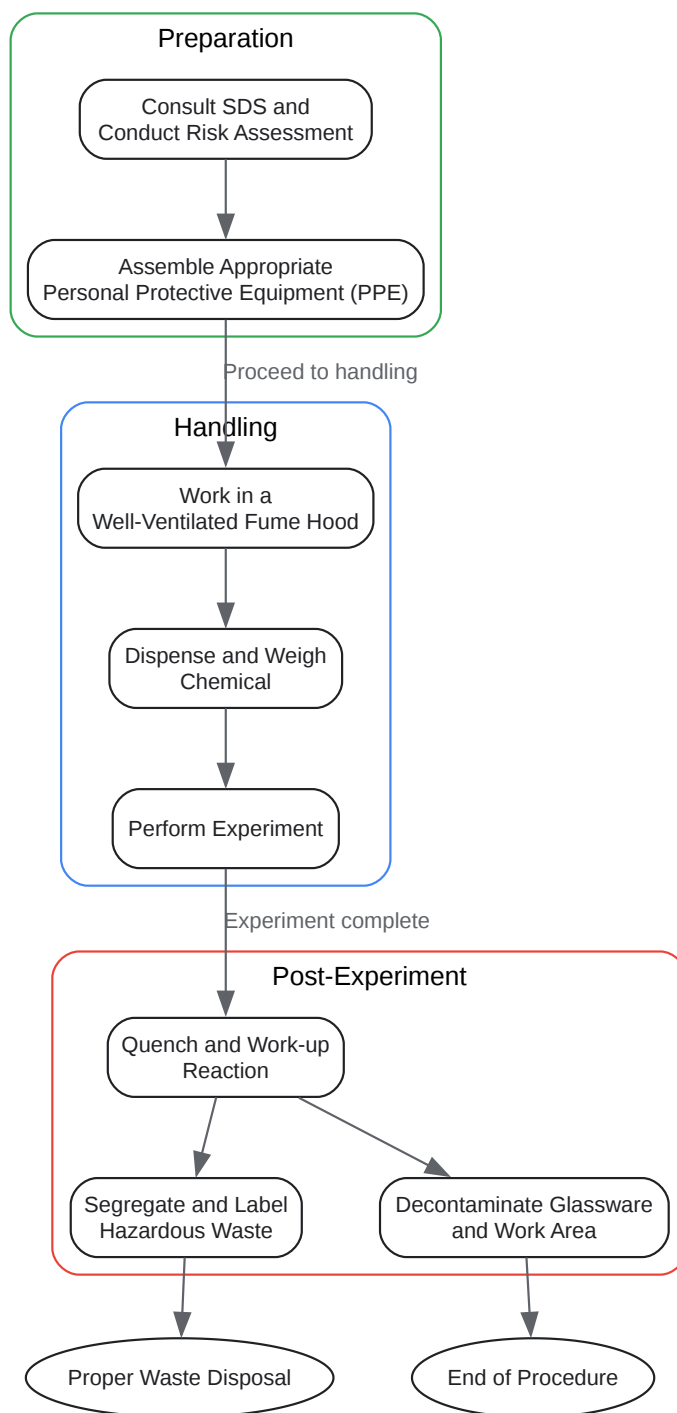
Specific experimental protocols for the synthesis or use of **6-Bromo-2-hexanol** are not well-documented in publicly accessible literature. However, a general method for the synthesis of a related compound, 6-Bromohexan-2-one, involves the Swern oxidation of 6-bromohexan-2-ol.
[6]

For the synthesis of the related isomer, 6-Bromo-1-hexanol, a common method is the selective monobromination of 1,6-hexanediol using hydrobromic acid in toluene.[7][8]

General Laboratory Handling Workflow

The following diagram illustrates a general workflow for the safe handling of hazardous chemical reagents like bromoalkanes in a laboratory setting.

General Laboratory Workflow for Handling Chemical Reagents



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Caption: General workflow for safe laboratory handling of chemical reagents.

Hazard Identification and Safety Precautions

Based on the data for 6-Bromo-1-hexanol and the general properties of bromoalkanes, **6-Bromo-2-hexanol** should be treated as a hazardous substance.

Potential Hazards:

- Skin and Eye Irritant: Contact may cause skin irritation and serious eye irritation.[5]
- Respiratory Irritant: Inhalation of vapors may cause respiratory tract irritation.[5]
- Harmful if Swallowed: Ingestion may be harmful. The toxicological properties have not been fully investigated.[9]

Recommended Safety Precautions:

- Engineering Controls: Always handle this compound in a well-ventilated chemical fume hood to minimize inhalation exposure.[10]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[10]
 - Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are mandatory. Inspect gloves before use and change them frequently.[10]
 - Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge.[10]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mists. Wash hands thoroughly after handling.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] Keep away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[12]
- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[9]

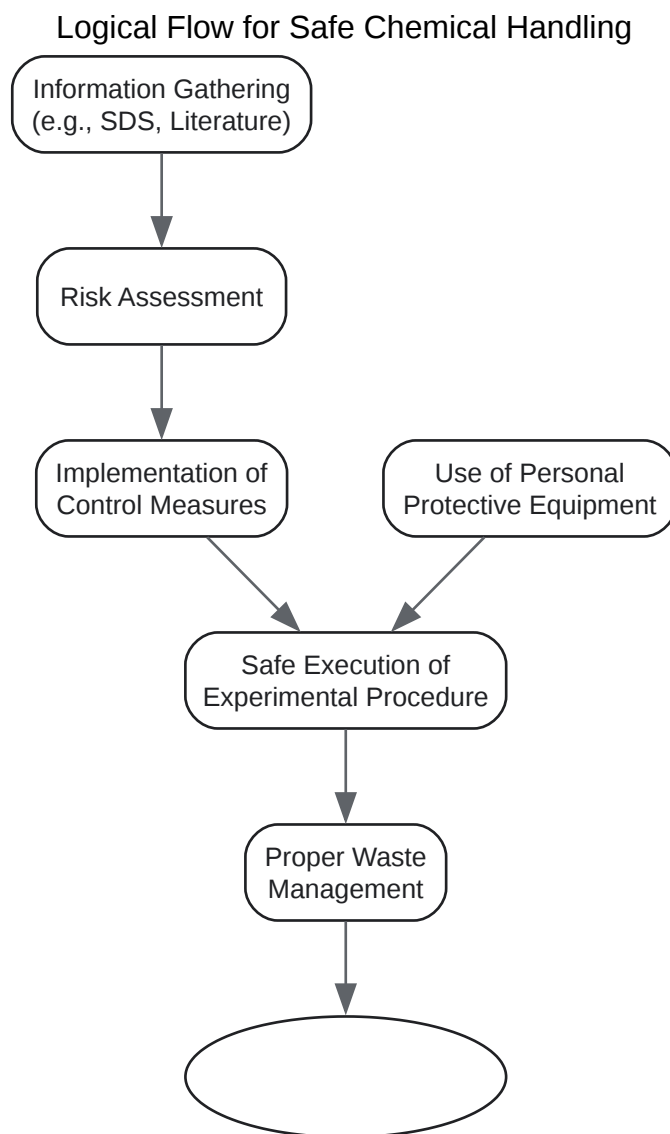
First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration.[\[12\]](#)
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[12\]](#)
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water.[\[12\]](#)

Logical Relationships in Safe Chemical Handling

The following diagram illustrates the logical dependencies for ensuring safety when working with potentially hazardous chemicals.



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Caption: Logical dependencies for ensuring laboratory safety.

Conclusion

While **6-Bromo-2-hexanol** presents potential as a synthetic intermediate, the current lack of comprehensive safety data necessitates a highly cautious and informed approach to its use. Researchers, scientists, and drug development professionals must rely on the safety profiles of

analogous compounds and adhere to stringent general laboratory safety protocols. It is imperative to conduct a thorough, substance-specific risk assessment before any handling of **6-Bromo-2-hexanol** and to assume it possesses hazards similar to or greater than its isomers until proven otherwise.

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